

# Application Note: Fate & Transport Analysis of Monuron TCA in Soil Matrices

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## Compound of Interest

Compound Name: Monuron TCA

CAS No.: 140-41-0

Cat. No.: B087056

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## Executive Summary

This application note details the experimental protocols for determining the soil sorption coefficient (

) and leaching potential of **Monuron TCA** (Trichloroacetic acid—N'-(4-chlorophenyl)-N,N-dimethylurea). **Monuron TCA** is a salt complex that dissociates in aqueous soil solution into two distinct herbicidal moieties with opposing environmental behaviors:

- Monuron: A phenylurea herbicide that exhibits moderate persistence and sorption to soil organic matter.[1]
- TCA (Trichloroacetate): A haloacetic acid that is highly water-soluble, anionic, and prone to rapid leaching.

**Critical Scientific Insight:** Researchers must treat **Monuron TCA** not as a single monolithic analyte but as a dissociating salt. Fate studies must track both the parent phenylurea (Monuron) and the TCA anion independently to accurately assess environmental risk.

## Physicochemical Profile & Reference Data

Property	Monuron (Cation/Neutral)	TCA (Anion)	Monuron TCA (Salt)
CAS No.	150-68-5	76-03-9	140-41-0
MW ( g/mol )	198.65	163.39	362.04
Solubility (Water)	~230 mg/L (20°C)	~1,200,000 mg/L (Highly Soluble)	Dissociates rapidly
Log	1.94	1.33 (pH dependent)	N/A (Salt)
	~13 (Weak base)	0.66 (Strong acid)	N/A
Sorption ( )	200–400 mL/g (Moderate)	< 5 mL/g (Mobile)	N/A

## Analytical Methodology (LC-MS/MS)[2]

Due to the polarity difference between Monuron and TCA, a single HPLC-UV run is often insufficient for simultaneous low-level detection. The following LC-MS/MS protocol is recommended for high sensitivity and specificity.

## Instrument Conditions

- System: Agilent 1290 Infinity II LC with 6470 Triple Quadrupole MS (or equivalent).
- Column: Phenomenex Kinetex Biphenyl (100 x 2.1 mm, 2.6 µm) or equivalent C18.
  - Note: Biphenyl phases offer superior retention for phenylureas (Monuron) and can retain polar acids (TCA) under specific conditions.
- Mobile Phase A: 5 mM Ammonium Formate in Water + 0.1% Formic Acid.
- Mobile Phase B: Methanol + 0.1% Formic Acid.
- Flow Rate: 0.4 mL/min.

- Injection Volume: 5–10  $\mu\text{L}$ .

## Mass Spectrometry Parameters (MRM Mode)

Analyte	Ionization Mode	Precursor Ion ( )	Product Ion (Quant)	Product Ion (Qual)
Monuron	ESI (+)	199.1	72.1	46.1
TCA	ESI (-)	162.9	118.9	35.0

Technical Note: TCA is difficult to retain on standard C18 columns due to its anionic nature at neutral pH. If TCA recovery is poor, use a separate HILIC method or an Ion Exchange column (e.g., Dionex IonPac) for the anionic fraction.

## Experiment A: Batch Equilibrium Sorption (OECD 106)

This protocol determines the distribution coefficient ( ) of Monuron in varying soil types.

### Principle

Soil is equilibrated with a solution of the test substance. The decrease in aqueous concentration represents the mass sorbed to the solid phase.

### Reagents & Materials

- Soil Matrix: 3–5 soil types varying in Organic Carbon ( ) content (e.g., 0.5% to 2.5%).
- Background Solution: 0.01 M in ultrapure water (maintains ionic strength, prevents clay dispersion).

- Test Solution: **Monuron TCA** dissolved in background solution at 5 concentrations (e.g., 0.2, 1.0, 5.0, 10.0, 20.0 mg/L).

## Workflow Diagram



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Figure 1: Step-by-step workflow for Batch Equilibrium Sorption (OECD 106).

## Data Analysis

Calculate the adsorbed mass (

) via the difference method:

Where:

- = Initial concentration (mg/L)
- = Equilibrium aqueous concentration (mg/L)
- = Volume of solution (L)
- = Mass of dry soil (kg)

Freundlich Isotherm: Plot

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Calculation:

## Experiment B: Soil Column Leaching (OECD 312)

This protocol simulates the vertical movement of **Monuron TCA** through a soil profile under rainfall conditions.

### Principle

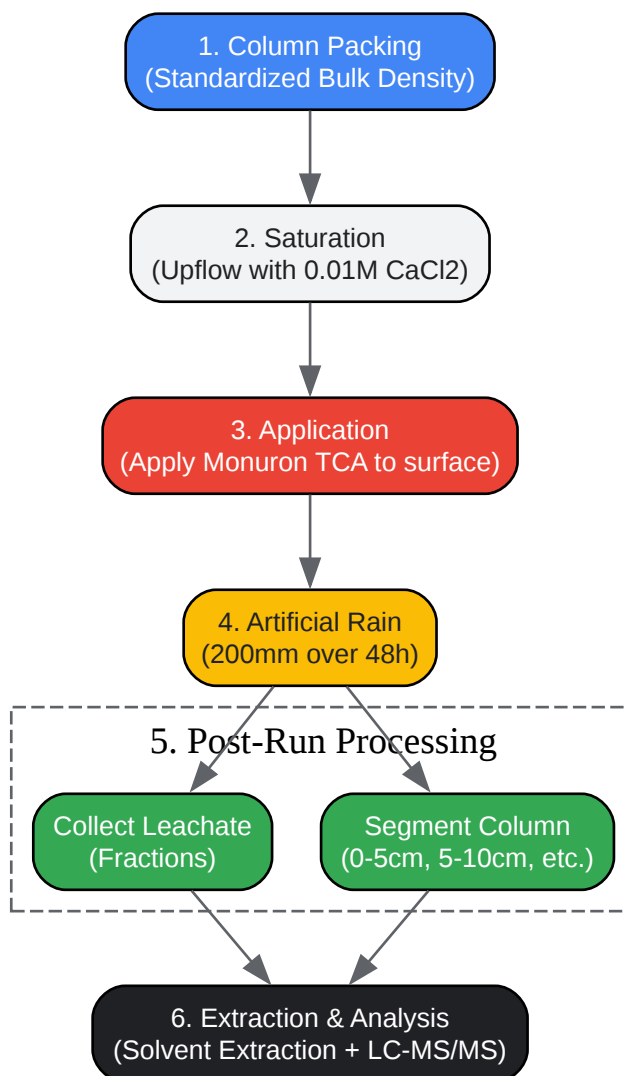
A packed soil column is treated with the test substance and subjected to artificial rain. The leachate and soil segments are analyzed to determine the depth of penetration.

### Column Specifications

- Dimensions: 30 cm length x 4–5 cm internal diameter.
- Packing: Add soil in 3–5 cm increments, tapping gently to achieve a bulk density of ~1.3–1.5 g/cm<sup>3</sup>.
- Artificial Rain: 0.01 M

applied at a rate of ~200 mm over 48 hours.

### Workflow Diagram



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Figure 2: Workflow for Soil Column Leaching (OECD 312).

## Expected Results & Interpretation

- Monuron: Expect retention in the top 0–10 cm of the column (depending on soil OM). High retention indicates low groundwater risk.
- TCA: Expect significant breakthrough in the leachate or movement to the bottom segments (20–30 cm). High mobility indicates groundwater risk.[2]
- Mass Balance: A valid study requires 90–110% recovery of the applied radioactivity (if using radiolabels) or total mass.

## References

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## Sources

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